

3-Acetylbenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: 3-Acetylbenzonitrile

Cat. No.: B155718

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Technical Overview of 3-Acetylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical and physical properties of **3-Acetylbenzonitrile**, a versatile organic compound utilized in various synthetic applications, including the production of pharmaceuticals and agrochemicals. Its structure, featuring both an acetyl and a nitrile group on a benzene ring, makes it a valuable intermediate for a range of chemical reactions.

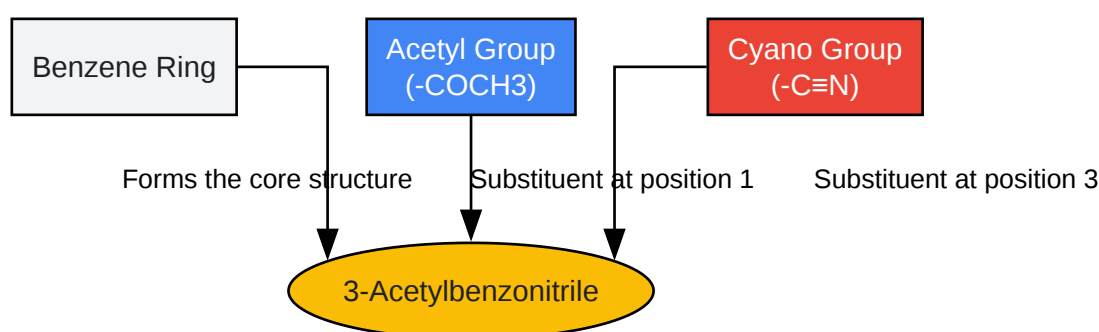
Chemical and Physical Properties

The fundamental molecular characteristics and physical data for **3-Acetylbenzonitrile** are summarized below. This data is essential for reaction planning, material handling, and analytical characterization.

Property	Value
Molecular Formula	C ₉ H ₇ NO[1][2][3][4][5]
Molecular Weight	145.16 g/mol [1][3]
	145.1580 g/mol [2][4][5]
CAS Number	6136-68-1[1][2]
Melting Point	96-100 °C[6]
Boiling Point	120 °C (at 5 mmHg)[7]
	119 °C (at 1 mmHg)[6]
IUPAC Name	3-acetylbenzonitrile[1]
Synonyms	3'-Cyanoacetophenone, m-Cyanoacetophenone[1][2]

Structural Information

The structural arrangement of **3-Acetylbenzonitrile**, consisting of a central benzene ring with acetyl and cyano functional groups at positions 1 and 3 respectively, is key to its reactivity. This relationship can be visualized as follows:



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